Technical Support Center: AVLX-125 Stability and Storage

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Compound of Interest

Compound Name:	*AVLX-125*
Cat. No.:	*B12373471*

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Disclaimer: Publicly available stability and storage data for **AVLX-125** are limited. The following guide is based on general best practices for small molecule inhibitors and provides a framework for establishing compound stability in your own laboratory setting.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of **AVLX-125**?

A1: For long-term storage, lyophilized **AVLX-125** should be stored at -20°C or -80°C, protected from light and moisture.[1][2][3][4][5] Many small molecules are stable for extended periods when stored as a dry powder under these conditions.[1][5][6] Upon receiving, it is recommended to transfer the product to the appropriate low-temperature storage as soon as possible, even if it was shipped at ambient temperature.[1][3][7]

Q2: What is the recommended solvent for reconstituting **AVLX-125**?

A2: While specific solubility data for **AVLX-125** is not readily available, small molecule inhibitors are commonly dissolved in high-purity, anhydrous dimethyl sulfoxide (DMSO) to create a concentrated stock solution.[6][7][8] It is crucial to use a fresh stock of DMSO to avoid introducing moisture, which can accelerate degradation.

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Q3: How should I store the reconstituted stock solution of **AVLX-125**?

A3: Stock solutions in DMSO should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles.[1][5][6][8][9] These aliquots should be stored at -20°C or -80°C in tightly sealed vials.[1][6][7] When stored properly, DMSO stock solutions of many small molecules can be stable for up to 3-6 months.[1][7]

Q4: My **AVLX-125** solution appears to have precipitated after dilution in aqueous buffer. What should I do?

A4: Precipitation upon dilution of a DMSO stock into an aqueous medium is a common issue for hydrophobic compounds.[7] To resolve this, you can try vortexing or sonicating the solution.[6][7] It is also recommended to make initial serial dilutions in DMSO before the final dilution into your aqueous buffer. The final concentration of DMSO in your experimental medium should typically be kept below 0.5% to avoid solvent-induced toxicity.[8][9]

Q5: I am observing inconsistent results in my experiments with **AVLX-125**. Could this be a stability issue?

A5: Inconsistent results can stem from several factors, including compound degradation.[8] If you suspect stability issues, it is crucial to verify the integrity of your compound.[8] This can be done by performing a stability assessment using a method like HPLC-MS to check for the presence of degradation products. It is also good practice to run positive and negative controls in your experiments to ensure that the observed effects are due to the compound's activity.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Compound will not dissolve	Incorrect solvent; compound has degraded and become insoluble.	Confirm the recommended solvent from the supplier if possible. Try gentle warming (not exceeding 50°C) or sonication.[6] If solubility issues persist, consider the compound may be compromised.
Loss of biological activity	Degradation of the compound in stock solution or working solution.	Prepare a fresh stock solution from lyophilized powder. Perform a dose-response curve to see if a higher concentration is needed. If possible, analyze the stock solution by HPLC-MS to check for degradation.
Inconsistent results between experiments	Repeated freeze-thaw cycles of the stock solution; instability in the experimental medium.	Always use fresh aliquots for each experiment. Determine the stability of AVLX-125 in your specific cell culture medium or buffer over the time course of your experiment.
High background or off-target effects	Compound precipitation at the working concentration; high concentration of solvent (e.g., DMSO).	Visually inspect the working solution for precipitates. Ensure the final DMSO concentration is non-toxic to your cells (typically <0.5%).[8] [9] Consider using a structurally distinct inhibitor for the same target to validate on-target effects.[10]

Experimental Protocols

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Protocol: Assessing the Stability of AVLX-125 in Solution via HPLC-MS

This protocol outlines a general method to determine the stability of **AVLX-125** in a chosen solvent or buffer over time.

1. Preparation of **AVLX-125** Stock and Working Solutions:

- Prepare a 10 mM stock solution of **AVLX-125** in anhydrous DMSO.
- From this stock, prepare working solutions at a relevant experimental concentration (e.g., 100 µM) in both DMSO and your final experimental buffer (e.g., PBS or cell culture medium).

2. Incubation Conditions:

- Aliquot the working solutions into separate vials for each time point and condition.
- Incubate the vials at different temperatures relevant to your experimental procedures (e.g., 4°C, room temperature, 37°C).

3. Time Points for Analysis:

- Collect samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- The T=0 sample will serve as the baseline for 100% compound integrity.

4. Sample Analysis by HPLC-MS:

- At each time point, inject an appropriate volume of the sample into an HPLC-MS system.
- Use a suitable C18 reverse-phase column.[11]
- Employ a gradient elution method, for example, with water and acetonitrile, both containing 0.1% formic acid.
- Monitor the degradation of **AVLX-125** by observing the decrease in the peak area of the parent compound and the appearance of new peaks corresponding to degradation products.

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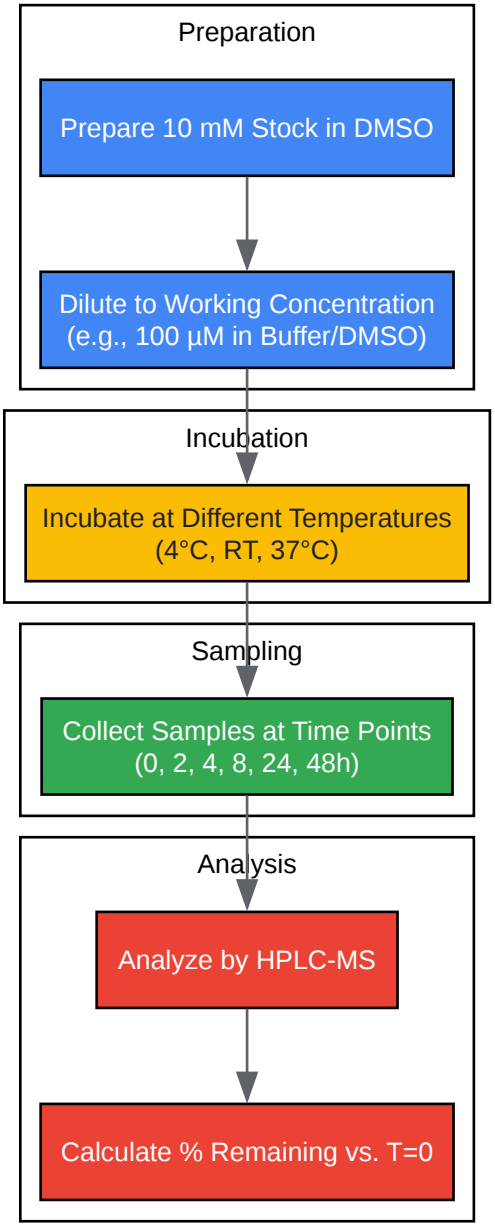
5. Data Analysis:

- Calculate the percentage of **AVLX-125** remaining at each time point relative to the T=0 sample.
- Plot the percentage of remaining **AVLX-125** against time for each condition to determine the stability profile.

Visualizations



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Caption: Workflow for assessing **AVLX-125** stability.



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Caption: Troubleshooting inconsistent results with **AVLX-125**.

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